

# Geranyl Propionate: A Technical Guide to Safety and Handling

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Compound of Interest		
Compound Name:	Geranyl propionate	
Cat. No.:	B1618796	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **geranyl propionate**. The following sections detail the physical and chemical properties, toxicological data, hazard classifications, safe handling procedures, emergency first aid, and the experimental protocols used to determine these safety parameters. This document is intended to provide essential information for researchers, scientists, and professionals in drug development to ensure the safe use of this compound.

#### **Hazard Identification and Classification**

**Geranyl propionate** is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3][4][5][6][7][8][9] It is also identified as a combustible liquid.[5]

**GHS Classification Summary** 



Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[4]
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation.[2][4][6][8]
Specific Target Organ Toxicity - Single Exposure	3 (Respiratory System)	H335: May cause respiratory irritation.[2][6][7][8]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[4]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[4]

# **Quantitative Data Summary**

The following tables summarize the key quantitative data for **geranyl propionate**, compiled from various safety data sheets and technical sources.

Table 1: Physical and Chemical Properties



Property	Value	Source(s)
Molecular Formula	C13H22O2	[4][10]
Molecular Weight	210.31 g/mol	[4][10]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Fruity, rosy	[4]
Boiling Point	252 °C at 738 mm Hg	[9][11]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[7]
Density	0.899 g/mL at 25 °C	[9][11]
Vapor Pressure	0.01 mm Hg at 20 °C	[7]
Water Solubility	2.22 mg/L at 25°C	[12]
Refractive Index	n20/D 1.456	[9][11]

Table 2: Toxicological Data

Endpoint	Value	Species	Method/Source
Acute Oral Toxicity (LD50)	> 5,000 mg/kg	Rat	[4]
Acute Dermal Toxicity (LD50)	> 5 g/kg	Rabbit	[12]
Repeated Dose Toxicity (NOAEL)	1000 mg/kg/day	-	Read-across from geranyl acetate[13] [14]
Developmental Toxicity (NOAEL)	440 mg/kg/day	-	Read-across from neryl acetate[13][14]
Skin Sensitization (NESIL)	5000 μg/cm²	-	Read-across from geranyl acetate[13] [14]



Table 3: Environmental Fate

Endpoint	Result	Method
Ready Biodegradability	79-85% (Readily biodegradable)	OECD 301B[15]
Bioaccumulation Potential	Not expected to be Persistent, Bioaccumulative, and Toxic (PBT)	IFRA Environmental Standards[13][14]

# **Experimental Protocols**

The safety data for **geranyl propionate** is derived from standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for the key experiments cited.

# **Acute Oral Toxicity (OECD Guideline 401)**

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.[2]

- Test Animals: Typically, healthy young adult rats are used.[2] At least 5 rodents are used for each dose level.[2]
- Administration of Test Substance: The substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[2] An aqueous solution is preferred, followed by a solution in oil (e.g., corn oil).[2] The volume administered to rodents should generally not exceed 1 mL/100 g of body weight.[2]
- Observation Period: Animals are observed for effects and mortality for a set period.
- Data Collection: Observations of effects and deaths are recorded. Animals that die during the test and surviving animals at the conclusion of the test are necropsied.[2]
- Endpoint: The LD50 (median lethal dose) is determined, which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.[2]



### **Acute Dermal Toxicity (OECD Guideline 402)**

This guideline provides a method to assess the potential hazards of a substance from short-term dermal exposure.[16][17]

- Test Animals: Adult rats, rabbits, or guinea pigs with healthy, intact skin are used.[17]
- Preparation: Approximately 24 hours before the test, fur is removed from the dorsal area of the trunk of the animals.[17]
- Application of Test Substance: The test substance is applied uniformly over a shaved area of at least 10% of the total body surface area.[18] The area is covered with a porous gauze dressing and non-irritating tape for a 24-hour period.[17][19]
- Observation Period: Animals are observed for signs of toxicity for at least 14 days.[16][17]
- Data Collection: All animals are subjected to a gross necropsy at the end of the study.[16]
- Endpoint: The test determines the dose at which 50% of the animals die (LD50).[17]

### **Acute Dermal Irritation/Corrosion (OECD Guideline 404)**

This test assesses the potential of a substance to cause skin irritation or corrosion.[20][21][22] [23]

- Test Animals: The albino rabbit is the preferred species.[21]
- Application of Test Substance: A single dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the
  test substance is applied to a small area of skin (approximately 6 cm²) and covered with a
  gauze patch.[21]
- Exposure Period: The standard exposure period is 4 hours.[21]
- Observation Period: The skin is examined for erythema and edema at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[3] Observations may continue for up to 14 days to determine the reversibility of effects.[3][21]



 Endpoint: Dermal reactions are graded and recorded to determine the irritation or corrosion potential.[3]

## **Acute Eye Irritation/Corrosion (OECD Guideline 405)**

This guideline is used to determine the potential of a substance to cause eye irritation or corrosion.[1][12][13][15][24]

- Test Animals: Albino rabbits are typically used.[12]
- Administration of Test Substance: The test substance is applied in a single dose into the
  conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a
  control.[12][15]
- Observation Period: The eyes are examined at 1, 24, 48, and 72 hours after application.
- Data Collection: Ocular responses, including corneal opacity, iritis, and conjunctival redness and chemosis, are scored to quantify the level of irritation.[13]
- Endpoint: The scores are evaluated to determine the irritant or corrosive nature of the substance and the reversibility of the effects.[12]

# Ready Biodegradability - CO<sub>2</sub> Evolution Test (OECD 301B)

This test determines the ready biodegradability of a substance in an aerobic aqueous medium. [25][26][27][28]

- Principle: The test measures the carbon dioxide produced during the biodegradation of the test substance.[25][27]
- Inoculum: A mixed population of microorganisms, typically from activated sludge of a sewage treatment plant, is used.[27]
- Procedure: The test substance is exposed to the inoculum in a mineral medium. The system is aerated with CO<sub>2</sub>-free air, and the CO<sub>2</sub> produced is trapped and measured.[27]
- Duration: The test is typically run for 28 days.[25][26]



• Endpoint: The amount of CO<sub>2</sub> produced is compared to the theoretical maximum. A substance is considered readily biodegradable if it reaches a 60% biodegradation threshold within a 10-day window during the 28-day test period.[26][27]

# **Safety and Handling Precautions**

Adherence to proper safety protocols is crucial when handling **geranyl propionate**.

### **Engineering Controls**

- Use only in a well-ventilated area, preferably in a chemical fume hood.[4]
- Ensure adequate ventilation to keep airborne concentrations low.[20]

#### **Personal Protective Equipment (PPE)**

- Eye/Face Protection: Wear appropriate safety glasses with side-shields or chemical safety goggles.[2][20]
- Skin Protection: Wear chemically resistant gloves, such as Butyl rubber (0.3mm).[4][20] Use proper glove removal technique to avoid skin contact.[2][20]
- Body Protection: Wear impervious clothing to protect against chemical splashes. The type of
  protective equipment should be selected based on the concentration and amount of the
  hazardous substance handled.[2][20]
- Respiratory Protection: If ventilation is inadequate, use a full-face respirator with multipurpose combination (US) or type ABEK (EN 14387) respirator cartridges.[20]

#### **Handling and Storage**

- Avoid contact with skin, eyes, and clothing.[3][4][20]
- Avoid inhalation of vapor or mist.[2][4][20]
- Wash hands thoroughly after handling.[4]
- Keep container tightly closed in a dry and well-ventilated place.[4][20]



- Store in a cool place.[2]
- Keep away from heat, sparks, and open flames.[5]

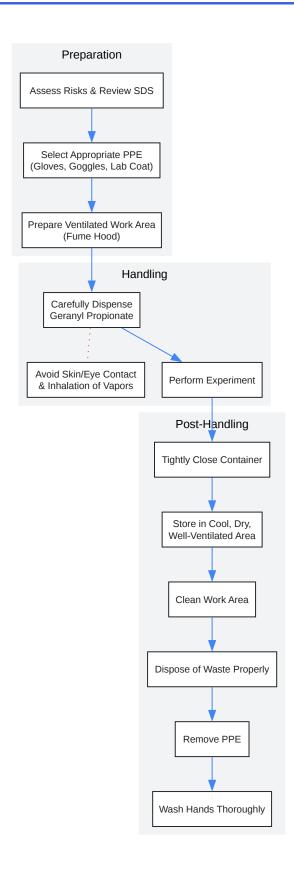
#### **First Aid Measures**

In case of exposure, follow these first aid procedures and seek medical attention.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[22]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician if irritation develops and persists.[20][22]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2][20][22] Remove contact lenses if present and easy to do. Continue rinsing.[4]
- Ingestion: DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2][20][22]

# Visualizations Safe Handling Workflow



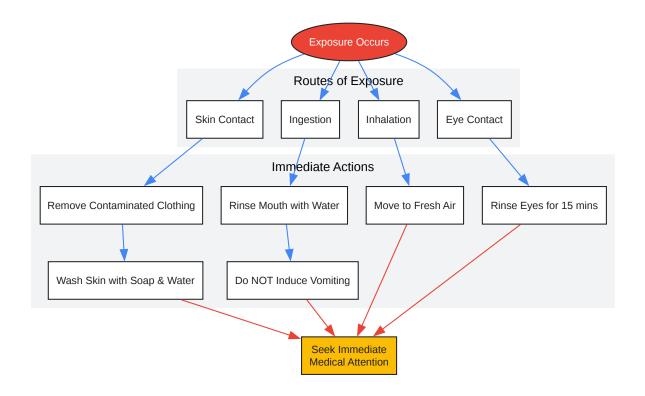


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Caption: Workflow for the safe handling of **geranyl propionate**.



#### **First Aid Emergency Response**



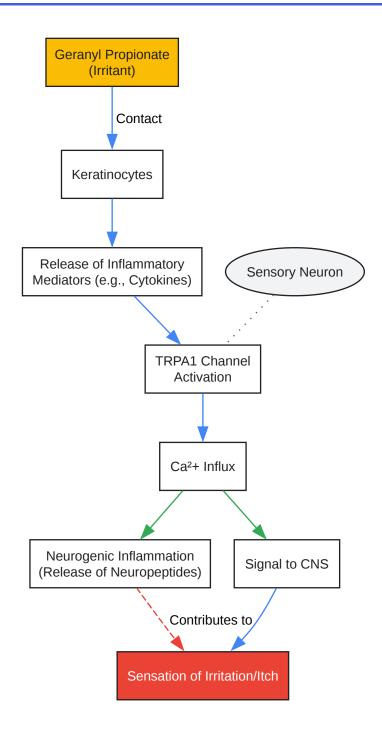
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Caption: First aid procedures for **geranyl propionate** exposure.

#### **Potential Signaling Pathway for Skin Irritation**

While the specific signaling pathway for **geranyl propionate**-induced skin irritation is not fully elucidated, a likely mechanism involves the activation of Transient Receptor Potential Ankyrin 1 (TRPA1) channels on sensory neurons, a common pathway for many skin irritants.





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Caption: A potential TRPA1-mediated signaling pathway for skin irritation.

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